

Technical Guide: Physicochemical Characterization of 1-(Furan-2-ylmethyl)piperidin-4-amine

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Compound of Interest

Compound Name: 1-(Furan-2-ylmethyl)piperidin-4-amine

Cat. No.: B179590

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Abstract

This technical guide provides a comprehensive overview of the core physical and chemical properties of **1-(Furan-2-ylmethyl)piperidin-4-amine**, a heterocyclic amine with potential applications in pharmaceutical research and development. Due to the limited availability of published data for this specific compound, this document outlines the essential experimental protocols required for its thorough characterization. The methodologies described herein are fundamental for establishing a complete physicochemical profile, ensuring purity, and enabling further investigation into its biological activity.

Chemical Identity

Property	Value
IUPAC Name	1-(Furan-2-ylmethyl)piperidin-4-amine
CAS Number	185110-14-9
Molecular Formula	C ₁₀ H ₁₆ N ₂ O
Molecular Weight	180.25 g/mol
Chemical Structure	'''

/ CH2-N-CH2-CH-NH2 | | CH2-CH2

Caption: Experimental workflow for the synthesis and characterization of **1-(Furan-2-ylmethyl)piperidin-4-amine**.

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